

Technical Support Center: Anhydrous Cobaltous Bromide

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Compound of Interest

Compound Name: Cobaltous bromide

Cat. No.: B1221230

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with anhydrous **cobaltous bromide**.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous **cobaltous bromide** and what are its common applications?

A1: Anhydrous **cobaltous bromide** (CoBr_2) is an inorganic compound that appears as green crystals.^[1] It is highly hygroscopic, meaning it readily absorbs moisture from the air.^{[2][3]} This compound is primarily used as a catalyst in various organic synthesis reactions.^{[3][4]} It also serves as a precursor in the preparation of other cobalt compounds.^[3]

Q2: What are the key safety precautions when handling anhydrous **cobaltous bromide**?

A2: Anhydrous **cobaltous bromide** is a hazardous substance and requires careful handling. It is harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction or respiratory difficulties if inhaled.^[5] It is also suspected of causing cancer. Always handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[5][6]}

Q3: How should anhydrous **cobaltous bromide** be properly stored?

A3: Due to its hygroscopic nature, anhydrous **cobaltous bromide** must be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from moisture and oxidizing agents.[5][6] Storing it under an inert atmosphere is also recommended.[7] Exposure to moist air will cause it to hydrate, changing its color from green to red-purple.[1]

Q4: What are the signs of hydration, and how can it be reversed?

A4: The primary sign of hydration is a color change from green (anhydrous) to red-purple (hydrated).[1] The hexahydrate form loses four water molecules at 100°C to form the dihydrate, and further heating to 130°C will yield the anhydrous form again.[1]

Troubleshooting Guides

Issue 1: The anhydrous cobaltous bromide I received is not green.

- Possible Cause: The compound has absorbed moisture and become hydrated. Anhydrous **cobaltous bromide** is green, while its hydrated forms are red-purple.[1]
- Solution: You can dehydrate the compound by heating it. Heating to 100°C will form the dihydrate, and further heating to 130°C will produce the anhydrous green form.[1] This should be done in a controlled environment, such as an oven or under vacuum, to prevent decomposition at higher temperatures.
- Prevention: Always store anhydrous **cobaltous bromide** in a tightly sealed container in a desiccator or glovebox to protect it from moisture.[5]

Issue 2: My reaction is not proceeding as expected when using anhydrous cobaltous bromide as a catalyst.

- Possible Cause 1: Inactive Catalyst: The catalyst may have been deactivated by exposure to moisture. The presence of water can interfere with many catalytic processes.
 - Solution: Ensure your **cobaltous bromide** is completely anhydrous (green in color) before use. If necessary, dehydrate it as described in Issue 1.

- Possible Cause 2: Incompatible Reagents: Anhydrous **cobaltous bromide** is incompatible with strong oxidizing agents.^[5]
 - Solution: Review all reagents in your reaction to ensure they are compatible. Avoid using strong oxidizing agents in the same reaction mixture.
- Possible Cause 3: Incorrect Solvent: The solubility of anhydrous **cobaltous bromide** varies in different solvents.
 - Solution: Anhydrous **cobaltous bromide** is soluble in water, ethanol, methanol, acetone, and methyl acetate.^{[1][8]} Ensure you are using a solvent in which the catalyst is sufficiently soluble to participate in the reaction.

Data Presentation

Table 1: Physical and Chemical Properties of Anhydrous **Cobaltous Bromide**

Property	Value	References
Appearance	Green crystals	^{[1][2]}
Molar Mass	218.7412 g/mol	^[1]
Melting Point	678 °C (1252.4 °F)	^{[1][5]}
Density	4.909 g/cm ³	^{[1][2]}
Hygroscopic Nature	Highly hygroscopic	^{[1][2][3]}

Table 2: Hydration States of **Cobaltous Bromide**

Form	Color	Water Molecules	Conditions for Formation	References
Anhydrous	Green	0	Heating dihydrate to 130°C	[1]
Dihydrate	-	2	Heating hexahydrate to 100°C	[1]
Hexahydrate	Red-purple	6	Exposure of anhydrous form to air	[1]

Experimental Protocols

Protocol 1: General Handling of Anhydrous Cobaltous Bromide

- Preparation: Work in a well-ventilated fume hood. Ensure an eyewash station and safety shower are accessible.[\[5\]](#)
- Personal Protective Equipment (PPE): Wear chemical safety goggles, nitrile gloves, and a lab coat.[\[6\]](#)
- Dispensing: Use a clean, dry spatula and weighing vessel. Minimize the time the container is open to the atmosphere to prevent moisture absorption. If possible, handle inside a glovebox with an inert atmosphere.
- Transfer: Transfer the weighed compound directly to your reaction vessel.
- Clean-up: Clean any spills immediately by sweeping or vacuuming the solid material into a designated waste container. Wash the affected area with soap and water.[\[5\]](#)
- Disposal: Dispose of waste **cobaltous bromide** and contaminated materials according to your institution's hazardous waste disposal procedures.[\[5\]](#)

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